

Personal protective equipment for handling Diethyl (2-oxopropyl)phosphonate

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Compound of Interest

Compound Name: Diethyl (2-oxopropyl)phosphonate

Cat. No.: B148940

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Essential Safety and Handling Guide for Diethyl (2-oxopropyl)phosphonate

This guide provides crucial safety, handling, and disposal information for researchers, scientists, and drug development professionals working with **Diethyl (2-oxopropyl)phosphonate**. Adherence to these protocols is essential for ensuring laboratory safety and minimizing risk.

Chemical and Physical Properties

A summary of the key quantitative data for **Diethyl (2-oxopropyl)phosphonate** is presented below.

| Property | Value | Citations |
|-------------------|-------------------------------------------------|--------------|
| CAS Number | 1067-71-6 | [1][2][3] |
| Molecular Formula | C ₇ H ₁₅ O ₄ P | [2][3] |
| Molecular Weight | 194.17 g/mol | [3][4] |
| Appearance | Clear colorless to light yellow liquid | [3][5][6] |
| Boiling Point | 126 °C @ 9 mmHg | [1][3][4][6] |
| Density | ~1.01 g/mL at 25 °C | [1][3][4][6] |
| Refractive Index | n _{20/D} 1.433 (lit.) | [1][3][4][6] |
| Flash Point | >110 °C (>230 °F) | [2][6] |
| Storage Class | 10 - Combustible liquids | [4] |

Operational Plan: Safe Handling Protocol

This step-by-step guide outlines the mandatory procedures for handling **Diethyl (2-oxopropyl)phosphonate** in a laboratory setting.

Engineering Controls and Preparation

- Ventilation: Always handle this chemical in a well-ventilated area.[5] A chemical fume hood is strongly recommended. Local exhaust ventilation is typically required.[7]
- Emergency Equipment: Ensure that an eyewash station and a safety shower are readily accessible and in close proximity to the workstation.[8]

Personal Protective Equipment (PPE)

- Eye and Face Protection: Wear tightly fitting safety goggles with side shields conforming to EN166 (EU) or NIOSH (US) standards.[5] A face shield may be necessary for splash hazards.

- **Hand Protection:** Wear chemical-impermeable gloves.^[5] Given the nature of organophosphorus compounds, nitrile or butyl rubber gloves are recommended. Always inspect gloves for tears or holes before use.^{[9][10]}
- **Body Protection:** A lab coat is mandatory. For larger quantities or tasks with a higher risk of splashing, wear impervious clothing, such as a chemically resistant apron or suit.^{[5][7]}
- **Respiratory Protection:** If there is a risk of exceeding exposure limits, or if you experience any irritation, use a full-face respirator with an appropriate cartridge for organic vapors.^[5]

Handling Procedure

- **Pre-Use Inspection:** Visually inspect the container for any damage or leaks before opening.
- **Dispensing:** When transferring the liquid, do so carefully to avoid splashes and the generation of mists or vapors.^[5]
- **General Hygiene:** Do not eat, drink, or smoke in the area where the chemical is handled or stored.^[5] Wash hands thoroughly with soap and water after handling and before leaving the laboratory.^{[5][8][11]}
- **Contamination:** Avoid all personal contact, including inhalation.^[7] Do not allow the chemical to come into contact with skin or eyes.^[5] Contaminated clothing should be removed immediately and washed before reuse.^[5]

Storage

- **Conditions:** Store in a tightly closed container in a dry, cool, and well-ventilated place.^{[8][11]} The storage temperature should be at room temperature under an inert atmosphere.^{[3][6]}
- **Incompatibilities:** Keep away from strong oxidizing agents.^{[7][8]}

Emergency Protocols

Immediate and appropriate responses to exposure are critical.

- **Inhalation:** Move the affected person to fresh air immediately. If breathing is difficult, administer oxygen. If breathing has stopped, provide artificial respiration. Seek immediate

medical attention.[5][11]

- Skin Contact: Immediately remove all contaminated clothing.[7] Wash the affected skin area with plenty of soap and water for at least 15 minutes.[5][8][11] If skin irritation occurs, get medical advice.[5][11]
- Eye Contact: Immediately flush the eyes with large amounts of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[5][8][11] Remove contact lenses if present and easy to do so. Continue rinsing. Seek immediate medical attention.[5][11]
- Ingestion: Do NOT induce vomiting. Rinse the mouth thoroughly with water. Seek immediate medical attention.[5]

Accidental Release Measures

- Minor Spills: Absorb the spill with an inert, non-combustible material (e.g., sand, earth, vermiculite). Collect the absorbed material and place it in a suitable, sealed container for disposal.[8][11]
- Major Spills: Evacuate the area immediately.[5] Ensure adequate ventilation and remove all sources of ignition.[5] Wear full personal protective equipment, including respiratory protection.[5] Contain the spill to prevent it from entering drains or waterways.[7][12]

Disposal Plan

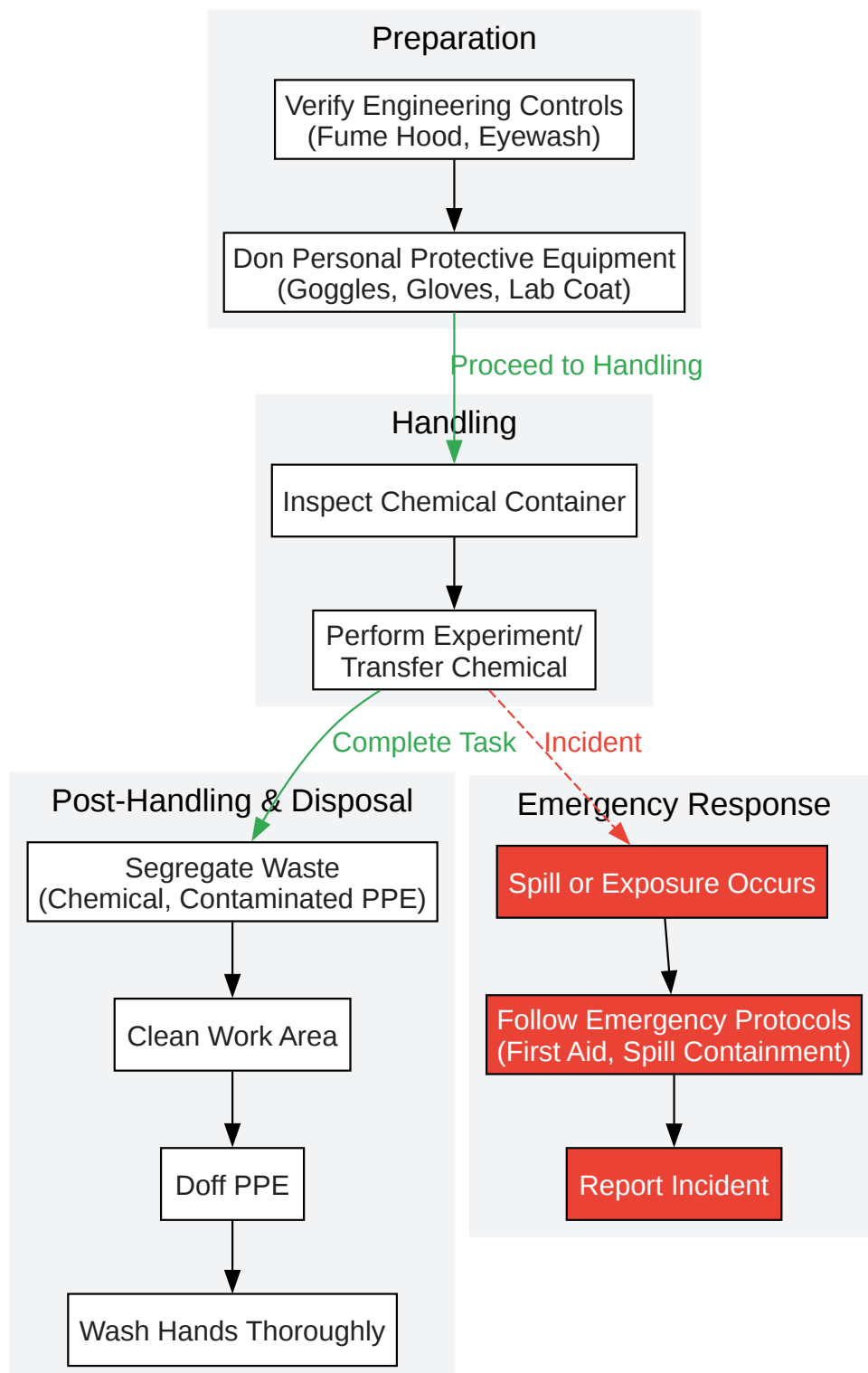
Proper disposal of **Diethyl (2-oxopropyl)phosphonate** and its contaminated materials is mandatory to prevent environmental contamination and ensure regulatory compliance.

- Waste Classification: This material is toxic to aquatic life with long-lasting effects and should be treated as hazardous waste.[5][7]
- Container Disposal: Do not reuse empty containers. They may retain product residue. Puncture containers to prevent reuse.[7]
- Disposal Method: Dispose of the chemical waste and any contaminated materials (e.g., gloves, absorbent materials, containers) through a licensed and approved waste disposal facility.[5][8][11] All disposal activities must be in strict accordance with all applicable federal, state, and local regulations.[7]

Workflow Visualization

The following diagram illustrates the standard workflow for the safe handling of **Diethyl (2-oxopropyl)phosphonate**.

Safe Handling Workflow for Diethyl (2-oxopropyl)phosphonate



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Caption: Workflow for safe handling of **Diethyl (2-oxopropyl)phosphonate**.

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